

Technical Guide: Physicochemical Properties of n-Propyl Trichloroacetate

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Compound of Interest

Compound Name: *n*-Propyl trichloroacetate

Cat. No.: B083142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling point and density of **n-propyl trichloroacetate**. It includes a summary of its physical properties, comprehensive experimental protocols for the determination of these properties, and a generalized workflow for its synthesis and purification.

Core Physicochemical Data

The quantitative properties of **n-propyl trichloroacetate** are summarized in the table below for quick reference.

Property	Value	Units	Conditions
Boiling Point	186.5	°C	at 760 mmHg
Density	1.381	g/cm ³	Not Specified

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of liquid compounds such as **n-propyl trichloroacetate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, several methods can be employed.

1. Distillation Method:

This method is suitable when a sufficient quantity of the substance (typically > 5 mL) is available and also allows for purification.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - Place the liquid sample (e.g., **n-propyl trichloroacetate**) along with a few boiling chips or a magnetic stir bar into the distillation flask.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
 - Begin heating the flask to bring the liquid to a steady boil.
 - Observe the temperature on the thermometer. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and this is indicated by a stable temperature reading as the liquid condenses and is collected in the receiving flask.
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

2. Thiele Tube Method:

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:

- Attach the small test tube containing a small sample of the liquid to the thermometer.
- Place a capillary tube, with its open end downwards, into the liquid in the test tube.
- Place the thermometer assembly into the Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Stop heating when a steady stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Determination of Density

Density is the mass per unit volume of a substance. For liquids, this can be determined with high precision.

1. Using a Graduated Cylinder:

This is a straightforward but less precise method.

- Apparatus: A graduated cylinder and a balance.
- Procedure:
 - Measure the mass of the empty, dry graduated cylinder.
 - Add a known volume of the liquid to the graduated cylinder. Read the volume from the bottom of the meniscus.
 - Measure the mass of the graduated cylinder containing the liquid.
 - The mass of the liquid is the difference between the two mass readings.
 - Calculate the density by dividing the mass of the liquid by its volume.

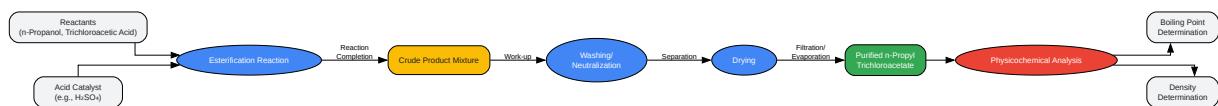
2. Using a Pycnometer (Density Bottle):

This method provides more accurate and precise results.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and a balance.
- Procedure:
 - Clean and dry the pycnometer and measure its mass.
 - Fill the pycnometer with the liquid, ensuring no air bubbles are present. Insert the stopper; excess liquid will be expelled through the capillary.
 - Wipe the outside of the pycnometer dry and measure its mass.
 - The mass of the liquid is the difference between the mass of the filled and empty pycnometer.
 - To determine the exact volume of the pycnometer, repeat the procedure with a reference liquid of known density (e.g., deionized water). Calculate the volume of the pycnometer (Volume = Mass of water / Density of water at that temperature).
 - Calculate the density of the sample liquid using its mass and the determined volume of the pycnometer.

Process Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification and analysis of an ester like **n-propyl trichloroacetate**.



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Caption: A generalized workflow for the synthesis, purification, and analysis of **n-propyl trichloroacetate**.

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